

Stability and storage of Spiro[2.5]octan-4-one

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Compound of Interest

Compound Name: Spiro[2.5]octan-4-one

Cat. No.: B2859199

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For Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support guide for **Spiro[2.5]octan-4-one** (CAS No. 2205-98-3).^[1]

This document provides essential information on the stability and storage of this compound, along with troubleshooting advice for common experimental issues. As Senior Application Scientists, we've compiled this guide based on chemical principles and practical laboratory experience to ensure the integrity of your research.

I. Frequently Asked Questions (FAQs)

This section addresses common inquiries regarding the handling and storage of **Spiro[2.5]octan-4-one**.

Q1: What are the recommended long-term storage conditions for **Spiro[2.5]octan-4-one**?

A1: For long-term stability, **Spiro[2.5]octan-4-one** should be stored at 2-8°C.^[1] Some suppliers of similar spiro compounds also recommend storage under an inert atmosphere. To prevent potential degradation from atmospheric moisture and oxygen, it is best practice to store the compound in a tightly sealed container, preferably under nitrogen or argon.

Q2: Is **Spiro[2.5]octan-4-one** sensitive to light or air?

A2: While specific data on the photosensitivity of **Spiro[2.5]octan-4-one** is not readily available, ketones can be susceptible to photochemical reactions. Therefore, it is prudent to

store the compound in an amber vial or a container that protects it from light. The strained cyclopropane ring in the spiro structure may be susceptible to oxidation, so minimizing air exposure is recommended.

Q3: Can I store **Spiro[2.5]octan-4-one** in a standard laboratory freezer (-20°C)?

A3: While storage at 2-8°C is the recommended condition, freezing is generally acceptable for many organic compounds and can slow degradation processes. However, it is crucial to ensure the container is properly sealed to prevent the ingress of moisture, which can condense at low temperatures and potentially hydrolyze the compound or participate in other reactions upon thawing.

Q4: What are the known incompatibilities of **Spiro[2.5]octan-4-one**?

A4: **Spiro[2.5]octan-4-one** is a ketone and may be incompatible with strong oxidizing agents, strong reducing agents, and strong bases. The presence of the strained cyclopropane ring could make it susceptible to ring-opening reactions under certain acidic or catalytic conditions.

II. Troubleshooting Guide

This section provides solutions to specific problems you might encounter during your experiments with **Spiro[2.5]octan-4-one**.

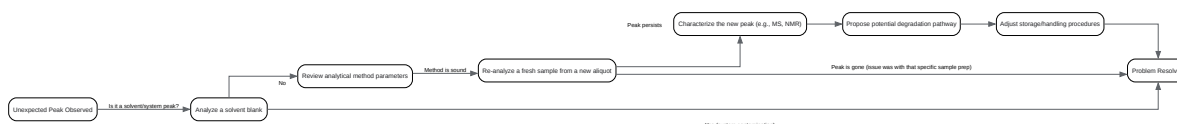
Problem 1: Inconsistent results in a reaction series using the same batch of **Spiro[2.5]octan-4-one**.

- Possible Cause: The compound may be degrading upon repeated exposure to ambient conditions. Each time the container is opened, the compound is exposed to air and moisture, which can lead to gradual degradation.
- Solution:
 - Aliquot the sample: Upon receiving a new batch of **Spiro[2.5]octan-4-one**, divide it into smaller, single-use aliquots. This minimizes the number of times the main stock is exposed to the atmosphere.

- Use an inert atmosphere: When aliquoting or weighing the compound, perform the task in a glove box or under a stream of inert gas (nitrogen or argon).
- Verify purity: If you suspect degradation, re-analyze the purity of your current stock using a suitable analytical method like Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.

Problem 2: Appearance of an unexpected peak in the analytical chromatogram of a sample containing **Spiro[2.5]octan-4-one**.

- Possible Cause: This could be an impurity from the synthesis or a degradation product. The strained cyclopropane ring fused to the cyclohexanone ring makes the molecule susceptible to certain rearrangements or ring-opening reactions.
- Troubleshooting Workflow:



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Caption: Troubleshooting workflow for an unexpected analytical peak.

Problem 3: Low yield in a reaction where **Spiro[2.5]octan-4-one** is a starting material.

- Possible Cause: The purity of the **Spiro[2.5]octan-4-one** may be lower than specified, or it may have degraded.
- Solution:

- **Confirm Purity:** Before starting a reaction, it is good practice to confirm the purity of the starting material. A simple proton NMR or GC-MS can verify its identity and purity.
- **Use a Fresh Sample:** If possible, use a freshly opened container or a new aliquot of the compound for your reaction.
- **Consider Reaction Conditions:** The reaction conditions themselves (e.g., high temperature, strong acid/base) might be causing the degradation of the spirocycle. A mechanistic investigation might be necessary to rule this out.

III. Experimental Protocols

Protocol 1: Aliquoting **Spiro[2.5]octan-4-one** for Long-Term Storage

- **Preparation:** Move the sealed container of **Spiro[2.5]octan-4-one**, a set of appropriately sized amber glass vials with PTFE-lined caps, and weighing supplies into a glove box with a nitrogen or argon atmosphere.
- **Equilibration:** Allow the container to equilibrate to the ambient temperature inside the glove box before opening to prevent moisture condensation.
- **Weighing and Transfer:** Carefully weigh the desired amount of the compound into each vial.
- **Sealing:** Tightly cap each vial.
- **Labeling:** Clearly label each vial with the compound name, CAS number, date, and amount.
- **Storage:** Place the aliquoted vials in a labeled secondary container and store at 2-8°C.

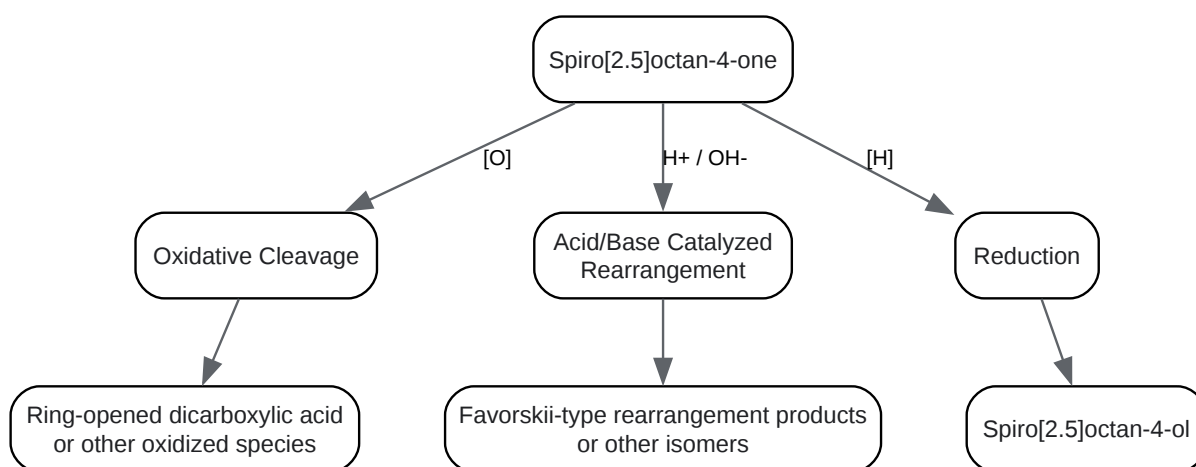
IV. Chemical Properties and Data

The following table summarizes key physical and chemical properties of **Spiro[2.5]octan-4-one**.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O	[1][2][3]
Molecular Weight	124.18 g/mol	[1][2]
CAS Number	2205-98-3	[1][2]
Storage Temperature	2-8 °C	[1]
Purity	95%	[1]
Physical Form	Combustible liquid	[2]

V. Potential Degradation Pathways

While specific degradation studies on **Spiro[2.5]octan-4-one** are not extensively published, based on its structure, some potential degradation pathways can be hypothesized.



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Caption: Plausible degradation pathways for **Spiro[2.5]octan-4-one**.

It's important to note that the high degree of strain in the cyclopropane ring can make it susceptible to cleavage under various conditions.

VI. Safety Information

Spiro[2.5]octan-4-one is classified as a combustible liquid and can cause skin and serious eye irritation.[2] It may also cause respiratory irritation.[2] Always handle this chemical in a well-ventilated area, preferably a fume hood, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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